

Methylsilanol Ascorbate: A Technical Guide to Synthesis and Structural Analysis

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Compound of Interest

Compound Name: *Methylsilanol ascorbate*

CAS No.: *187991-39-5*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methylsilanol ascorbate is a fascinating hybrid molecule that combines the biological significance of ascorbic acid (Vitamin C) with the unique chemical properties of organosilicon compounds. This technical guide provides a comprehensive overview of the synthesis and structural analysis of **methylsilanol ascorbate**. While direct and detailed experimental protocols for this specific molecule are not widely available in public literature, this document outlines a plausible synthetic pathway based on established chemical principles. Furthermore, it details the expected structural characteristics and the analytical techniques required for its comprehensive characterization. This guide aims to serve as a foundational resource for researchers interested in exploring the potential of **methylsilanol ascorbate** in various scientific and therapeutic domains.

Introduction

Ascorbic acid, a vital water-soluble vitamin, plays a crucial role in numerous physiological processes, including collagen synthesis, antioxidant defense, and immune function.^{[1][2]} Its

inherent instability, particularly in aqueous solutions, however, limits its application in various formulations. To overcome this limitation, various derivatives have been synthesized to enhance its stability and bioavailability.[1]

Organosilicon compounds, characterized by the presence of a carbon-silicon bond, have garnered significant interest in medicinal chemistry due to their unique physicochemical properties.[3][4] The incorporation of silicon into organic molecules can modulate their lipophilicity, metabolic stability, and biological activity.[3][4] Methylsilanetriol, a simple organosilanol, serves as a precursor to various silicone polymers and materials.

Methylsilanol ascorbate, with the molecular formula $C_7H_{12}O_8Si$, represents a strategic combination of these two entities.[5][6] The covalent linkage of ascorbic acid to a methylsilanol moiety is anticipated to yield a molecule with potentially enhanced stability, modified solubility, and novel biological activities. This guide provides a theoretical and practical framework for its synthesis and detailed structural elucidation.

Synthesis of Methylsilanol Ascorbate

A direct, publicly documented synthesis protocol for **methylsilanol ascorbate** is not readily available. However, a plausible synthetic route can be devised based on the principles of esterification, reacting methylsilanetriol with ascorbic acid. This process would involve the formation of an ester linkage between a hydroxyl group of ascorbic acid and a hydroxyl group of methylsilanetriol.

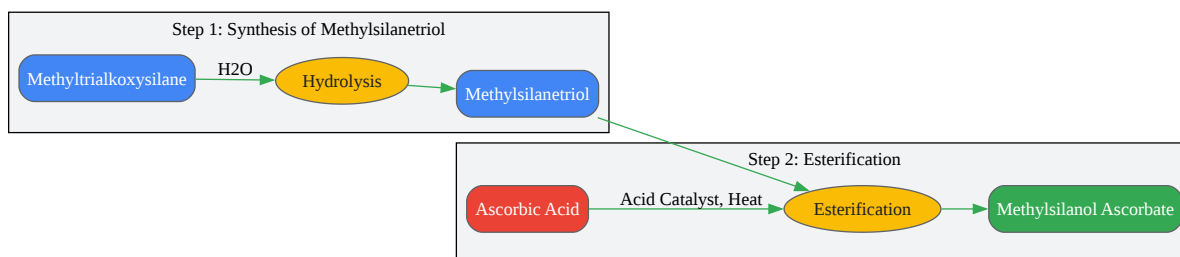
Proposed Synthetic Pathway

The synthesis can be conceptualized as a two-step process:

- **Synthesis of Methylsilanetriol:** This precursor is typically synthesized through the hydrolysis of methyltrialkoxysilanes (e.g., methyltrimethoxysilane or methyltriethoxysilane) or methyltrichlorosilane. The hydrolysis reaction replaces the alkoxy or chloro groups with hydroxyl groups.
- **Esterification of Ascorbic Acid with Methylsilanetriol:** The subsequent reaction involves the esterification of one of the hydroxyl groups of ascorbic acid with a silanol group of methylsilanetriol. Given the multiple hydroxyl groups on ascorbic acid, regioselectivity could

be a challenge. The primary hydroxyl group at the C6 position of ascorbic acid is generally the most reactive towards esterification.

A schematic of the proposed synthesis is presented below:



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Caption: Proposed two-step synthesis of **methylsilanol ascorbate**.

Detailed Experimental Protocols

Protocol 2.2.1: Synthesis of Methylsilanetriol (Hydrolysis of Methyltrimethoxysilane)

- Materials: Methyltrimethoxysilane, deionized water, hydrochloric acid (catalyst).
- Procedure:
 1. In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add methyltrimethoxysilane.
 2. Slowly add a stoichiometric excess of deionized water to the flask while stirring.
 3. Add a catalytic amount of hydrochloric acid to the mixture.

4. The reaction is typically stirred at room temperature or slightly elevated temperatures to drive the hydrolysis to completion.
5. The progress of the reaction can be monitored by the disappearance of the starting material using techniques like gas chromatography (GC).
6. Upon completion, the resulting methanol and excess water can be removed under reduced pressure to yield crude methylsilanetriol. Due to its propensity for self-condensation, it is often used immediately in the next step.

Protocol 2.2.2: Synthesis of **Methylsilanol Ascorbate** (Esterification)

- Materials: Methylsilanetriol (freshly prepared), L-ascorbic acid, a suitable solvent (e.g., dimethylformamide - DMF, or a non-polar solvent with a phase-transfer catalyst), an acid catalyst (e.g., p-toluenesulfonic acid), and a dehydrating agent or Dean-Stark apparatus to remove water.
- Procedure:
 1. Dissolve L-ascorbic acid in the chosen solvent in a reaction flask.
 2. Add the freshly prepared methylsilanetriol to the solution.
 3. Add the acid catalyst to the reaction mixture.
 4. Heat the reaction mixture under reflux with continuous removal of water using a Dean-Stark trap or a molecular sieve.
 5. Monitor the reaction progress by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
 6. Upon completion, cool the reaction mixture and neutralize the catalyst with a mild base.
 7. The solvent is removed under reduced pressure.
 8. The crude product is then purified using column chromatography on silica gel to isolate **methylsilanol ascorbate**.

Structural Analysis

A thorough structural analysis is imperative to confirm the successful synthesis and to characterize the final product. A combination of spectroscopic techniques is recommended.

Expected Spectroscopic Data

Technique	Expected Observations
^1H NMR	Signals corresponding to the methyl group on the silicon atom (singlet, $\sim 0.2\text{-}0.5$ ppm). Resonances for the protons of the ascorbic acid moiety, with potential shifts in the protons adjacent to the ester linkage (e.g., H-6 protons). Exchangeable protons of the silanol and remaining hydroxyl groups will be visible, their chemical shifts being solvent and concentration-dependent.
^{13}C NMR	A signal for the methyl carbon attached to silicon (~ -5 to 5 ppm). Resonances for the six carbons of the ascorbic acid backbone, with a downfield shift for the carbon involved in the ester linkage (C-6).
FTIR	Characteristic broad O-H stretching vibrations for the silanol and alcohol groups ($\sim 3200\text{-}3600$ cm^{-1}). A strong C=O stretching band from the lactone ring of the ascorbic acid moiety (~ 1750 cm^{-1}). Si-O-C stretching vibrations ($\sim 1000\text{-}1100$ cm^{-1}). Si-C bond vibration (~ 1260 cm^{-1}).
Mass Spec.	The molecular ion peak $[\text{M}]^+$ or protonated molecule $[\text{M}+\text{H}]^+$ corresponding to the molecular weight of methylsilanol ascorbate (252.25 g/mol). ^[5] Fragmentation patterns would likely show losses of water, formaldehyde, and cleavage of the ester bond.

Experimental Protocols for Structural Analysis

Protocol 3.2.1: Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve a small amount of the purified product in a suitable deuterated solvent (e.g., DMSO-d₆, D₂O with a co-solvent).
- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Experiments:
 - ¹H NMR: To identify the proton environments.
 - ¹³C NMR: To identify the carbon skeleton.
 - 2D NMR (COSY, HSQC, HMBC): To establish connectivity and confirm the structure.

Protocol 3.2.2: Fourier-Transform Infrared (FTIR) Spectroscopy

- Sample Preparation: Prepare a KBr pellet of the solid sample or analyze a thin film on a salt plate.
- Instrumentation: An FTIR spectrometer.
- Analysis: Record the spectrum in the range of 4000-400 cm⁻¹ and identify the characteristic absorption bands for the functional groups.

Protocol 3.2.3: Mass Spectrometry (MS)

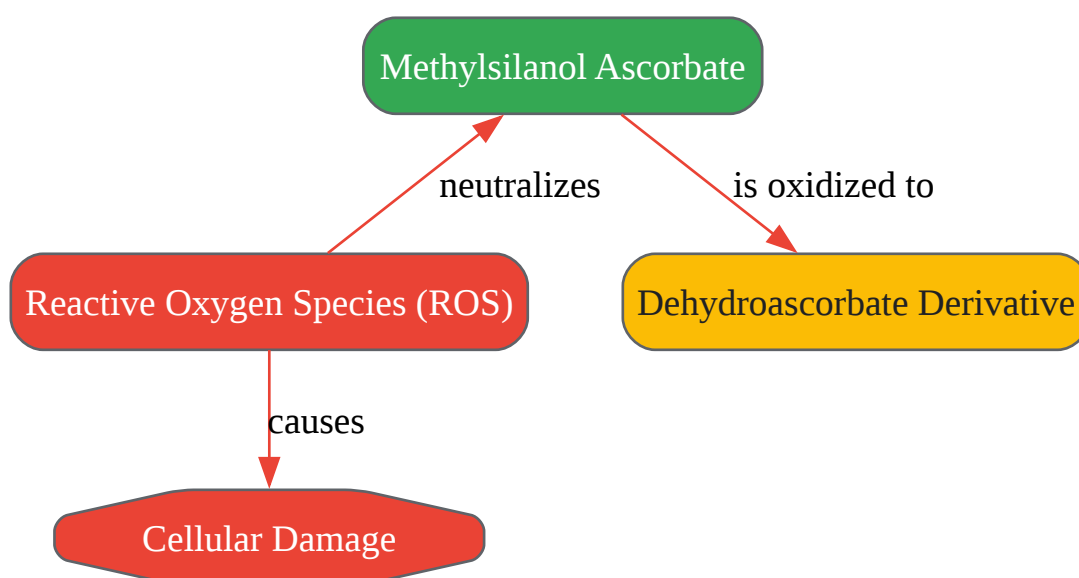
- Sample Preparation: Dissolve the sample in a suitable solvent for the chosen ionization technique.
- Instrumentation: A mass spectrometer with an appropriate ionization source (e.g., Electrospray Ionization - ESI, or Matrix-Assisted Laser Desorption/Ionization - MALDI).
- Analysis: Obtain the mass spectrum and analyze the molecular ion peak and the fragmentation pattern to confirm the molecular weight and structure.

Potential Biological Activity and Signaling Pathways

While specific studies on the biological activity of **methylsilanol ascorbate** are scarce, its potential can be inferred from the properties of its constituent parts.

Antioxidant Activity

Ascorbic acid is a potent antioxidant.[1] The esterification with methylsilanol is not expected to abolish this activity, as the core enediol structure responsible for its radical-scavenging properties remains intact. The presence of the silanol moiety might influence its cellular uptake and distribution, potentially modulating its antioxidant efficacy.



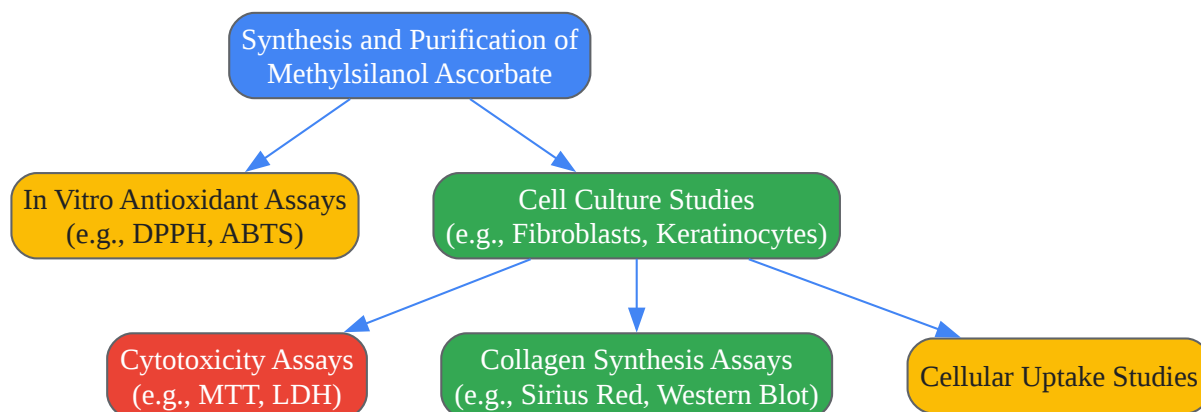
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Caption: Potential antioxidant mechanism of **methylsilanol ascorbate**.

Role in Collagen Synthesis

Ascorbic acid is an essential cofactor for prolyl and lysyl hydroxylases, enzymes critical for collagen synthesis.[1] Organic silicon compounds have also been suggested to play a role in connective tissue health.[3] Therefore, **methylsilanol ascorbate** could potentially exhibit synergistic effects in promoting collagen production and maintaining skin and connective tissue integrity.

Experimental Workflow for Biological Evaluation



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Caption: Experimental workflow for the biological evaluation of **methylsilanol ascorbate**.

Conclusion

Methylsilanol ascorbate holds promise as a novel compound with potential applications in cosmetics, pharmaceuticals, and material science. This technical guide provides a foundational framework for its synthesis and comprehensive structural analysis. Although direct experimental data is limited, the proposed methodologies, based on established chemical principles, offer a clear path for researchers to produce and characterize this molecule. Future studies should focus on optimizing the synthesis, validating the structure with detailed spectroscopic analysis, and exploring its biological activities to unlock its full potential. The synergistic combination of ascorbic acid and an organosilanol moiety makes **methylsilanol ascorbate** a compelling target for further investigation.

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